

Performance Comparison of Commercial 4A Molecular Sieve Brands

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Compound of Interest

Compound Name: Molecular sieves 4A

Cat. No.: B13389851

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The following table summarizes the key performance indicators of 4A molecular sieves from prominent manufacturers. The data presented is based on publicly available technical data sheets. It is important to note that performance can vary depending on the specific batch, form (beads or pellets), and the application conditions.

| Brand/Product | Manufacturer | Form | Size (mm) | Bulk Density (g/L) | Water Adsorption Capacity (% wt) | Crush Strength (N/bead) |
|----------------------------------|--------------------------------------|----------------------|-------------------|--------------------|-----------------------------------|-------------------------------|
| BASF 4A[1][2][3][4] | BASF | Beads | 1.2 - 5.0 | 725 - 795 | ≥ 21.5 (at 55% RH, 20°C) | ≥ 15 - 50 |
| mSORB® 4A[5] | Interra Global | Beads/Pellets | 1.6 - 5.0 (Beads) | Not specified | Not specified in detail | Not specified |
| Zeolites & Allied Products 4A[6] | Zeolites & Allied Products Pvt. Ltd. | Pellets/Beads/Powder | 0.5 - 6.0 | 640 - 850 | 18.5 - 23.5 (at 75% RH, 30°C) | < 0.15 - < 0.2 (%) attrition) |
| Generic 4A[7][8] | Multiple Suppliers | Beads/Pellets | 3.0 - 5.0 | ~730 | ~18.5 - 22.5 (at 10-80% RH, 25°C) | ~60 |

Experimental Protocols

To ensure a comprehensive understanding of the data presented, the following are detailed methodologies for determining the key performance parameters of 4A molecular sieves.

Water Adsorption Capacity

This test determines the equilibrium water uptake of the molecular sieve under specific temperature and humidity conditions.

Methodology: A gravimetric method is commonly employed.[9]

- Activation: A known weight of the molecular sieve sample is activated by heating to a specific temperature (typically 200-320°C) under a vacuum or a flow of dry purge gas to remove any pre-adsorbed water.[10]

- Adsorption: The activated sample is cooled to the test temperature (e.g., 25°C) in a controlled humidity environment. The sample is exposed to a gas stream with a specific relative humidity (e.g., 55% RH) until it reaches a constant weight, indicating that equilibrium has been achieved.
- Calculation: The water adsorption capacity is calculated as the percentage increase in weight from the activated sample to the equilibrated sample.

Bulk Density

This measurement quantifies the mass of the molecular sieve that can be packed into a given volume.

Methodology:

- A graduated cylinder of a known volume (e.g., 100 mL) is tared on a balance.[6][11]
- The molecular sieve material is gently poured into the cylinder until it reaches the volume mark. To ensure consistent packing, a standardized pouring and tapping method should be used.[6][11]
- The cylinder is weighed, and the bulk density is calculated by dividing the mass of the molecular sieve by the volume of the cylinder (g/L).[11]

Crush Strength

This parameter measures the mechanical resistance of individual molecular sieve beads or pellets to a compressive force.

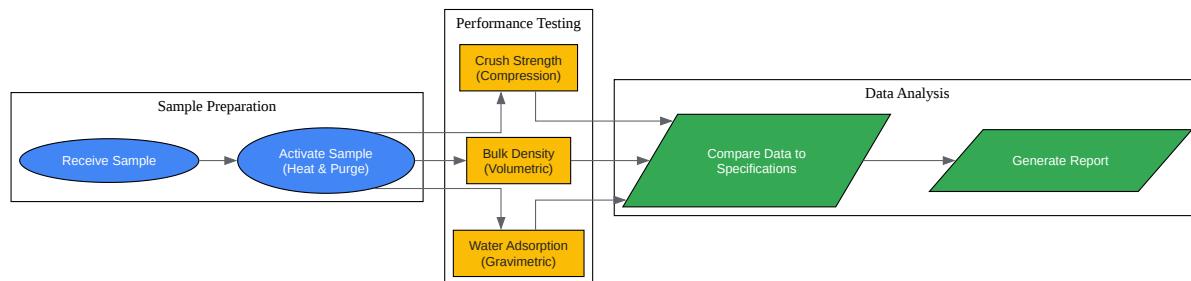
Methodology:

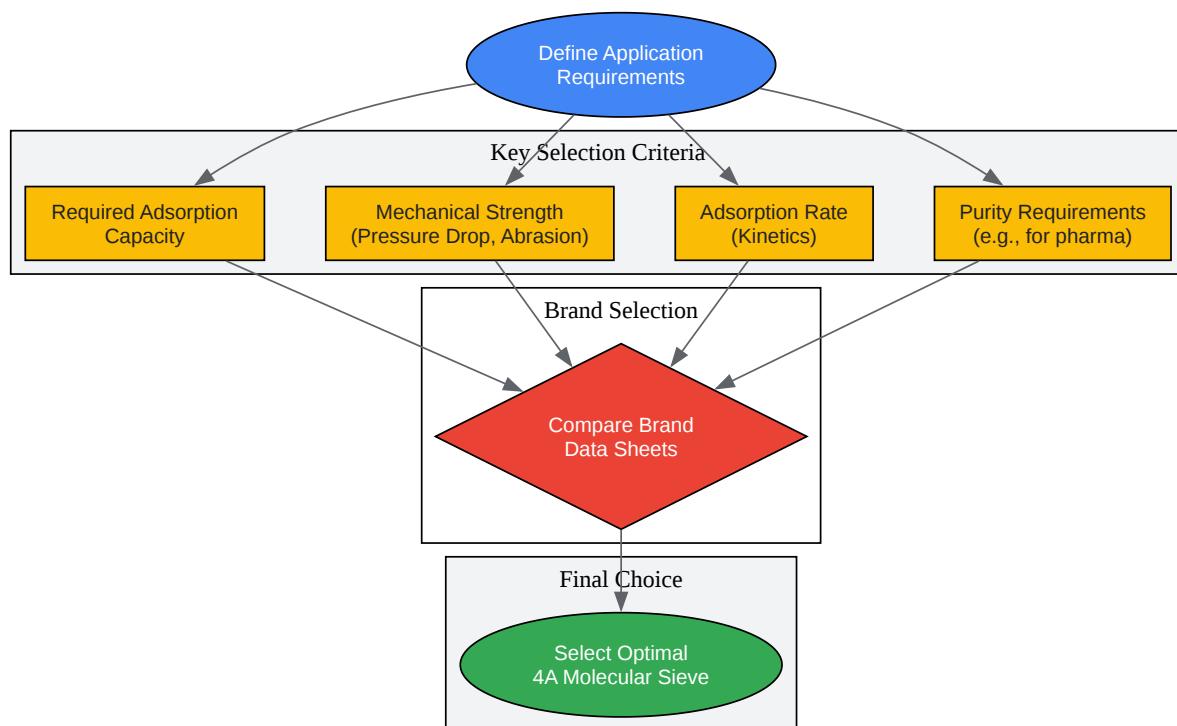
- A single bead or pellet is placed on a flat, hard surface.
- A compressive force is applied to the bead/pellet at a constant rate using a specialized instrument until it fractures.
- The force required to fracture the bead/pellet is recorded as the crush strength, typically in Newtons (N). A statistically significant number of beads/pellets should be tested to obtain an

average value.

Visualizing Experimental Workflows and Selection Logic

To further clarify the processes involved in evaluating and selecting a 4A molecular sieve, the following diagrams are provided.





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